

4-Hydroxyphenylacetamide melting point and boiling point

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Compound of Interest

Compound Name: 4-Hydroxyphenylacetamide

Cat. No.: B194378

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An In-depth Technical Guide to the Physicochemical Properties of **4-Hydroxyphenylacetamide** For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **4-Hydroxyphenylacetamide**, a key intermediate in pharmaceutical synthesis. The document outlines its core physicochemical properties, details the experimental protocols for their determination, and illustrates its role in synthetic pathways.

Core Physicochemical Data

4-Hydroxyphenylacetamide, also known as p-Hydroxyphenylacetamide, is a beige, fine crystalline powder.^[1] Its key thermal properties are summarized below.

Property	Value	Source
Melting Point	176-178 °C	[1] [2] [3]
173.0-179.0 °C	[4] [5]	
Boiling Point	273.17 °C (rough estimate)	[2]

Experimental Protocols for Thermal Analysis

Accurate determination of melting and boiling points is crucial for substance identification and purity assessment. Pure compounds typically exhibit sharp melting points, while impurities can

lead to a depression and broadening of the melting range.

Melting Point Determination

A standard method for determining the melting point of **4-Hydroxyphenylacetamide** involves using a capillary melting point apparatus, such as a Mel-Temp or a Thiele tube setup.

Methodology:

- Sample Preparation: A small amount of finely powdered, dry **4-Hydroxyphenylacetamide** is packed into a thin-walled capillary tube, which is sealed at one end.
- Apparatus Setup: The capillary tube is placed in a heating block or oil bath adjacent to a calibrated thermometer.
- Heating: The sample is heated at a controlled, slow rate, typically 1-2°C per minute, especially near the anticipated melting point.
- Observation: The temperature at which the substance first begins to liquefy is recorded as the start of the melting range. The temperature at which the entire sample becomes a clear liquid is the end of the range. For a pure sample, this range is typically narrow.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. While **4-Hydroxyphenylacetamide** is a solid at room temperature, its boiling point is determined at reduced pressure and extrapolated to standard pressure, or estimated via computational methods. For a general experimental procedure for liquids:

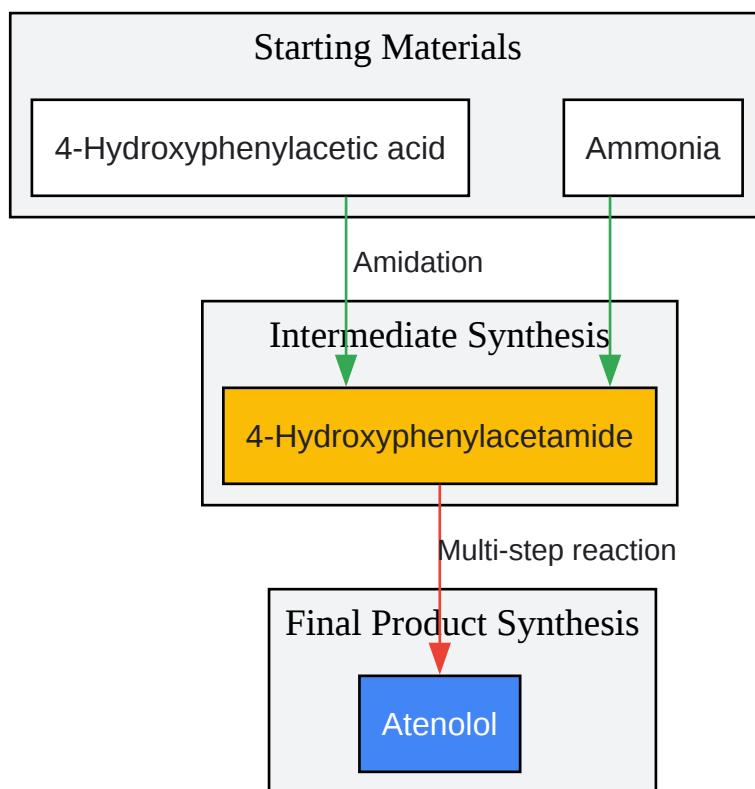
Methodology:

- Sample Preparation: A small volume of the liquid is placed in a test tube with a few boiling chips to ensure smooth boiling.^[6]
- Apparatus Setup: A thermometer is positioned in the test tube so that the bulb is just above the liquid's surface to measure the vapor temperature.^[6] The apparatus is then gently heated in a water or oil bath.^[6]

- Observation: The boiling point is reached when there is a rapid and continuous stream of bubbles, and the temperature reading on the thermometer stabilizes.[6] This constant temperature is the boiling point of the substance.[6]

Role in Pharmaceutical Synthesis

4-Hydroxyphenylacetamide serves as a critical intermediate in the synthesis of various pharmaceuticals, most notably the beta-blocker Atenolol. The following diagram illustrates a simplified logical workflow of this synthetic process.



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Caption: Synthetic pathway from starting materials to Atenolol via the **4-Hydroxyphenylacetamide** intermediate.

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